

# Prunetinoside: A Technical Guide to its Chemical Structure, Properties, and Biological Activity

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## Compound of Interest

Compound Name: *Prunetinoside*

CAS No.: *89595-66-4*

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## Introduction

**Prunetinoside**, also known as Prunetin-5-O-glucoside, is a naturally occurring isoflavone glycoside found in various plant species, notably within the *Prunus* (e.g., *Prunus yedoensis*) and *Betula* genera.[1] As a member of the flavonoid family, **Prunetinoside** has garnered significant scientific interest for its potential therapeutic properties, particularly its pronounced anti-inflammatory effects.[2] This technical guide provides an in-depth exploration of the chemical structure, physicochemical properties, and biological activities of **Prunetinoside**, with a focus on its mechanism of action and relevant experimental protocols for its study. The information presented herein is intended to serve as a valuable resource for researchers and professionals engaged in natural product chemistry, pharmacology, and drug discovery.

## Chemical Structure and Physicochemical Properties

**Prunetinoside** is a glycoside derivative of Prunetin, where a glucose molecule is attached to the isoflavone backbone via a glycosidic bond at the C-5 position. The aglycone, Prunetin, is an O-methylated isoflavone.[3]

## Nomenclature and Identifiers

- IUPAC Name: 3-(4-hydroxyphenyl)-7-methoxy-5-[(2S,3R,4S,5S,6R)-3,4,5-trihydroxy-6-(hydroxymethyl)oxan-2-yl]oxychromen-4-one[2]
- Synonyms: Prunetin-5-O-glucoside, PUG[1][4]
- Molecular Formula: C<sub>22</sub>H<sub>22</sub>O<sub>10</sub>[2]
- Molecular Weight: 446.4 g/mol [2]
- SMILES:  
COC1=CC2=C(C(=C1)O[C@H]3CO)O)O">C@@HO)C(=O)C(=CO2)C4=CC=C(C=C4)O[2]

## Physicochemical Data

Direct experimental data for some physicochemical properties of **Prunetinoside** are not extensively reported. The following table includes computed properties from reliable databases and expected characteristics based on its chemical structure.

| Property                     | Value/Description                                                                                                                                                          | Source       |
|------------------------------|----------------------------------------------------------------------------------------------------------------------------------------------------------------------------|--------------|
| Molecular Weight             | 446.4 g/mol                                                                                                                                                                | PubChem[2]   |
| Molecular Formula            | C <sub>22</sub> H <sub>22</sub> O <sub>10</sub>                                                                                                                            | PubChem[2]   |
| XLogP3-AA                    | 0.6                                                                                                                                                                        | PubChem[2]   |
| Hydrogen Bond Donor Count    | 5                                                                                                                                                                          | PubChem[2]   |
| Hydrogen Bond Acceptor Count | 10                                                                                                                                                                         | PubChem[2]   |
| Rotatable Bond Count         | 5                                                                                                                                                                          | PubChem[2]   |
| Appearance                   | Expected to be a crystalline solid.                                                                                                                                        | Inferred     |
| Solubility                   | Expected to have limited solubility in water and higher solubility in polar organic solvents like DMSO and ethanol. A stock solution of 20 M/mL in DMSO has been reported. | Inferred;[1] |
| Melting Point                | Not reported.                                                                                                                                                              |              |

## Biological Activity and Mechanism of Action

The most well-documented biological activity of **Prunetinoside** is its potent anti-inflammatory effect, which has been primarily investigated in in vitro models of inflammation.[1][4] Additionally, antioxidant and anti-cancer activities have been suggested.[5]

### Anti-inflammatory Activity

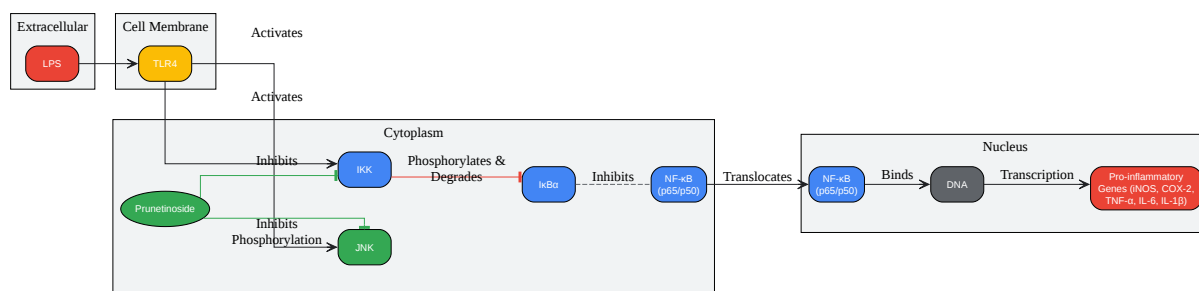
**Prunetinoside** has been shown to significantly inhibit the inflammatory response in lipopolysaccharide (LPS)-stimulated RAW264.7 macrophage cells.[1] The mechanism of this activity is multifaceted and involves the modulation of key inflammatory signaling pathways.

Mechanism of Action:

**Prunetinoside** exerts its anti-inflammatory effects primarily through the suppression of the NF- $\kappa$ B (Nuclear Factor kappa-light-chain-enhancer of activated B cells) signaling pathway and the activation of the JNK (c-Jun N-terminal kinase) pathway.[1]

- **Inhibition of NF- $\kappa$ B Pathway:** In LPS-stimulated macrophages, **Prunetinoside** has been observed to decrease the phosphorylation of I $\kappa$ B $\alpha$  and the NF- $\kappa$ B p65 subunit.[1] This inhibition prevents the translocation of the active NF- $\kappa$ B dimer into the nucleus, thereby downregulating the transcription of pro-inflammatory genes.[2]
- **Modulation of MAPK Pathway:** **Prunetinoside** has been shown to specifically reduce the phosphorylation of JNK, while the phosphorylation of p38 and ERK (Extracellular signal-regulated kinases) remains unchanged.[1] The activation of the JNK signaling cascade is involved in the production of certain cytokines.[1]
- **Downregulation of Pro-inflammatory Mediators:** As a consequence of its effects on the NF- $\kappa$ B and JNK pathways, **Prunetinoside** leads to a dose-dependent reduction in the production of key inflammatory mediators, including:
  - Nitric Oxide (NO)[1]
  - Inducible Nitric Oxide Synthase (iNOS)[1]
  - Cyclooxygenase-2 (COX-2)[1]
  - Pro-inflammatory cytokines such as Interleukin-6 (IL-6), Tumor Necrosis Factor-alpha (TNF- $\alpha$ ), and Interleukin-1 beta (IL-1 $\beta$ )[1]

Molecular docking studies further support this mechanism, suggesting that **Prunetinoside** can bind to the NF- $\kappa$ B protein complex, thereby inhibiting its signaling activity.[1]



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Figure 1: Anti-inflammatory mechanism of **Prunetinoside**.

## Antioxidant Activity

While specific quantitative data for **Prunetinoside**'s antioxidant activity is limited in the literature, as a flavonoid, it is expected to possess radical scavenging properties. The presence of phenolic hydroxyl groups in its structure suggests that it can donate hydrogen atoms to stabilize free radicals. Standard assays to evaluate this potential would include the DPPH (2,2-diphenyl-1-picrylhydrazyl) and ABTS (2,2'-azino-bis(3-ethylbenzothiazoline-6-sulfonic acid)) radical scavenging assays.

## In Vivo Potential

Direct in vivo studies on **Prunetinoside** are scarce. However, research on its aglycone, Prunetin, has demonstrated significant anti-inflammatory effects in a mouse model of LPS-induced endotoxemia.[3] Oral administration of Prunetin reduced serum levels of inflammatory cytokines and decreased mortality, suggesting that **Prunetinoside**, as a pro-drug or in its own right, may have similar efficacy in vivo.[3]

## Pharmacokinetics and Safety Profile

### Pharmacokinetics:

The pharmacokinetic profile of **Prunetinoside** has not been extensively studied. However, insights can be drawn from studies on its aglycone, Prunetin, and other isoflavone glycosides. Generally, flavonoid glycosides are poorly absorbed in their intact form. They are often hydrolyzed by intestinal enzymes or gut microbiota to their aglycones, which are then absorbed.

Studies on Prunetin suggest high intestinal absorption but limited permeability across the blood-brain barrier.[6] The oral bioavailability of **Prunetinoside** is likely influenced by the efficiency of its deglycosylation in the gut.

### Toxicology and Safety:

In vitro studies have shown that **Prunetinoside** is non-cytotoxic to RAW264.7 macrophage cells at concentrations effective for its anti-inflammatory activity.[5] Preclinical studies on the aglycone, Prunetin, indicate a favorable safety profile with low cytotoxicity in normal cells and no significant toxicity observed at high doses.[6] However, comprehensive toxicological studies on **Prunetinoside** itself are yet to be reported.

## Experimental Protocols

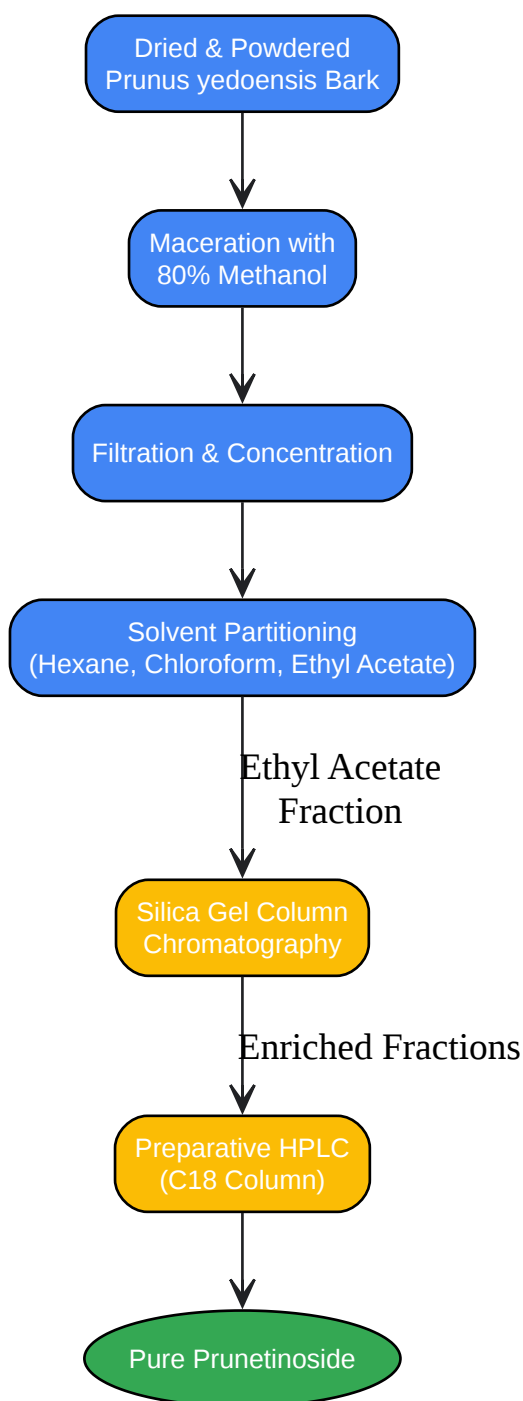
### Representative Isolation and Purification Protocol

The following is a representative protocol for the isolation and purification of **Prunetinoside** from *Prunus yedoensis* bark, based on general methods for isoflavonoid glycoside extraction.

1. Extraction: a. Air-dry and pulverize the bark of *Prunus yedoensis*. b. Macerate the powdered bark in 80% aqueous methanol (1:10 w/v) at room temperature for 72 hours, with occasional agitation. c. Filter the extract and repeat the extraction process twice more on the plant residue. d. Combine the filtrates and concentrate under reduced pressure using a rotary evaporator to obtain the crude methanol extract.
2. Solvent Partitioning: a. Suspend the crude extract in distilled water and partition successively with n-hexane, chloroform, and ethyl acetate. b. The ethyl acetate fraction is expected to be enriched with isoflavone glycosides. Concentrate this fraction to dryness.

3. Column Chromatography: a. Subject the ethyl acetate fraction to column chromatography on a silica gel column. b. Elute the column with a gradient of chloroform-methanol (e.g., starting from 100:0 and gradually increasing the polarity to 80:20). c. Collect fractions and monitor by thin-layer chromatography (TLC) using a suitable mobile phase and visualizing under UV light. d. Combine fractions that show a similar profile to known isoflavone standards.

4. Preparative High-Performance Liquid Chromatography (HPLC): a. Further purify the enriched fractions using preparative HPLC on a C18 column. b. A typical mobile phase would be a gradient of acetonitrile and water (each containing 0.1% formic acid). c. Monitor the elution at a suitable wavelength (e.g., 260 nm) and collect the peak corresponding to **Prunetinoside**. d. Lyophilize the collected fraction to obtain pure **Prunetinoside**.



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Figure 2: Workflow for the isolation and purification of **Prunetinoside**.

## In Vitro Anti-inflammatory Assay Protocol

This protocol outlines the key steps to assess the anti-inflammatory activity of **Prunetinoside** in LPS-stimulated RAW264.7 macrophages.

1. Cell Culture and Treatment: a. Culture RAW264.7 cells in DMEM supplemented with 10% FBS and 1% penicillin-streptomycin at 37°C in a 5% CO<sub>2</sub> humidified incubator. b. Seed the cells in appropriate plates (e.g., 96-well for viability, 24-well for NO and cytokine assays). c. Pre-treat the cells with various concentrations of **Prunetinoside** (dissolved in DMSO, final DMSO concentration <0.1%) for 1 hour. d. Stimulate the cells with LPS (e.g., 1 µg/mL) for a specified duration (e.g., 24 hours).
2. Cell Viability Assay (MTT Assay): a. After treatment, add MTT solution to each well and incubate for 4 hours. b. Remove the medium and add DMSO to dissolve the formazan crystals. c. Measure the absorbance at 570 nm using a microplate reader.
3. Nitric Oxide (NO) Measurement (Griess Assay): a. Collect the cell culture supernatant after treatment. b. Mix the supernatant with Griess reagent and incubate at room temperature. c. Measure the absorbance at 540 nm. Quantify NO concentration using a sodium nitrite standard curve.
4. Cytokine Measurement (ELISA): a. Measure the concentration of IL-6, TNF-α, and IL-1β in the cell culture supernatant using specific ELISA kits according to the manufacturer's instructions.
5. Western Blot Analysis: a. Lyse the treated cells and quantify the protein concentration. b. Separate the proteins by SDS-PAGE and transfer them to a PVDF membrane. c. Probe the membrane with primary antibodies against p-IkBα, p-NF-κB p65, p-JNK, iNOS, COX-2, and a loading control (e.g., β-actin). d. Incubate with HRP-conjugated secondary antibodies and visualize the protein bands using an enhanced chemiluminescence (ECL) system.

## Spectroscopic Characterization (Predicted)

While experimental spectra for **Prunetinoside** are not readily available in the searched literature, the following section describes the expected spectroscopic features based on its structure and data from related compounds.

### <sup>1</sup>H NMR Spectroscopy (Predicted)

The <sup>1</sup>H NMR spectrum of **Prunetinoside** is expected to show signals corresponding to the isoflavone core and the glucose moiety.

- **Isoflavone Protons:** A singlet for the proton at C-2, and signals in the aromatic region for the protons on the A and B rings. The methoxy group at C-7 would appear as a singlet around  $\delta$  3.8-3.9 ppm.
- **Glucose Protons:** A series of signals in the region of  $\delta$  3.0-5.5 ppm corresponding to the protons of the glucose unit. The anomeric proton (H-1") would likely appear as a doublet with a coupling constant indicative of a  $\beta$ -glycosidic linkage.

## <sup>13</sup>C NMR Spectroscopy (Predicted)

The <sup>13</sup>C NMR spectrum would display 22 carbon signals.

- **Isoflavone Carbons:** Signals for the carbonyl carbon (C-4) would be downfield (around  $\delta$  175-180 ppm). Aromatic and olefinic carbons would resonate in the  $\delta$  90-165 ppm region. The methoxy carbon would appear around  $\delta$  55-56 ppm.
- **Glucose Carbons:** The anomeric carbon (C-1") would be expected around  $\delta$  100-105 ppm, with the other five glucose carbons appearing in the  $\delta$  60-80 ppm range.

## Mass Spectrometry (Predicted)

In electrospray ionization mass spectrometry (ESI-MS), **Prunetinoside** would be expected to show a protonated molecule  $[M+H]^+$  at  $m/z$  447.1286 and/or a deprotonated molecule  $[M-H]^-$  at  $m/z$  445.1140. Tandem mass spectrometry (MS/MS) of the  $[M-H]^-$  ion would likely show a characteristic fragmentation pattern involving the loss of the glucose moiety (a neutral loss of 162 Da), resulting in a fragment ion corresponding to the deprotonated Prunetin aglycone at  $m/z$  283.0606.

## Conclusion and Future Directions

**Prunetinoside** is a promising natural product with well-defined in vitro anti-inflammatory properties. Its mechanism of action, involving the dual modulation of the NF- $\kappa$ B and JNK signaling pathways, makes it an attractive candidate for further investigation as a potential therapeutic agent for inflammatory conditions.

Future research should focus on:

- Comprehensive in vivo studies to confirm its anti-inflammatory efficacy, establish effective dosages, and evaluate its pharmacokinetic profile and safety in animal models.
- Detailed spectroscopic analysis to provide a complete and validated set of  $^1\text{H}$  NMR,  $^{13}\text{C}$  NMR, and MS data for unambiguous identification.
- Optimization of isolation and synthesis protocols to ensure a reliable and scalable supply for further research and development.
- Exploration of its antioxidant and anti-cancer properties to fully elucidate its therapeutic potential.

This technical guide provides a solid foundation for researchers to build upon in their exploration of **Prunetinoside** and its potential applications in human health.

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